

cyprosulfamide pre-emergence post-emergence application

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Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

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Cyprosulfamide: Application Notes and Protocols

Chemical Profile and Specifications

Cyprosulfamide (CSA) is a sulfonamide-class safener that selectively protects crops from herbicide injury without reducing weed control efficacy [1]. Its key chemical and physical properties are summarized in the table below.

Property	Specification
CAS Number	221667-31-8 [1] [2]
IUPAC Name	N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-2-methoxybenzamide [3]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₅ S [1] [3]
Molecular Weight	374.41 g/mol [1] [3]
Appearance	White to crystalline powder [1]

Property	Specification
Purity	98% Min [1]
Mode of Action	Accelerates herbicide detoxification in crops by upregulating metabolic enzymes [3].

Application Scope and Significance

CSA is a versatile safener launched by Bayer CropScience in 2009 [4] [5]. Its application significance includes:

- **Crop Protection** : Mitigates phytotoxicity from herbicides like clomazone, isoxaflutole, thienencarbazone-methyl, and nicosulfuron in maize [4] [5].
- **Symptom Alleviation** : Effectively reduces herbicide-induced symptoms including foliar bleaching, growth inhibition, and yield loss [4] [5].
- **Application Flexibility** : Unique among safeners for use in both **pre-emergence** and **post-emergence** herbicide applications in maize [4] [5].

Detailed Experimental Protocol

This protocol details methods for evaluating CSA efficacy in alleviating clomazone (Clo) residue phytotoxicity in maize, based on a peer-reviewed study [4] [5].

Materials

- **Plant Material** : Maize seeds (e.g., Zhengdan 958) [4] [5].
- **Chemicals** :
 - **Cyprosulfamide** (94% purity) [4] [5].
 - Clomazone herbicide (360 g L⁻¹) [4] [5].
- **Equipment** : Growth chambers, HPLC system, real-time PCR system, spectrophotometer.

Procedure

- **Seed Treatment** :
 - Soak maize seeds in distilled water for 2 hours [4] [5].
 - Germinate at 28°C in the dark for 48 hours until radicles reach ~0.5 cm [4] [5].

- Immerse pre-germinated seeds in either:
 - **CSA treatment** : **Cyprosulfamide** solution.
 - **Control (CK)** : Distilled water [4] [5].
- **Soil Preparation and Potting** :
 - Use a loamy soil with characterized physicochemical properties [4] [5].
 - Supplement soil with clomazone (Clo) according to experimental design [4] [5].
- **Experimental Design** : Establish four key treatment groups:
 - **CK** : Seeds immersed in water, soil without Clo.
 - **CSA** : Seeds immersed in CSA, soil without Clo.
 - **Clo** : Seeds immersed in water, soil with Clo.
 - **CSA+Clo** : Seeds immersed in CSA, soil with Clo [4] [5].
- **Plant Cultivation** :
 - Sow treated seeds in prepared soil.
 - Grow plants under controlled conditions.
 - Harvest seedlings at the two-leaf stage for analysis [4] [5].
- **Data Collection** :
 - **Physiological Indicators** : Measure plant height and fresh weight [4] [5].
 - **Pigment Content** : Quantify chlorophyll and carotenoids spectrophotometrically [4] [5].
 - **Oxidative Stress Markers** : Assess Malondialdehyde (MDA) content and Superoxide Dismutase (SOD) activity [4] [5].
 - **Detoxification Enzyme Activity** : Measure Glutathione S-transferase (GST) activity and oxidized glutathione (GSSG) content [4] [5].
 - **Gene Expression Analysis** : Perform qRT-PCR on detoxification-related genes (P450, GST, UGT families) [4] [5].

Key Findings and Data Analysis

Application of CSA demonstrates significant protective effects against clomazone residue damage. Quantitative data from the referenced study are summarized in the following tables.

Table 1: Effect of CSA on Maize Growth and Physiology under Clomazone Stress

Parameter Measured	Clo Treatment (% Reduction vs. CK)	CSA+Clo Treatment (% Reduction vs. CK)
Plant Height	19.0%	9.4%
Fresh Weight	29.9%	7.2%

Parameter Measured	Clo Treatment (% Reduction vs. CK)	CSA+Clo Treatment (% Reduction vs. CK)
Chlorophyll Content	92.5%	35.7%
Carotenoid Content	86.3%	21.8%

Source: [4] [6] [5]

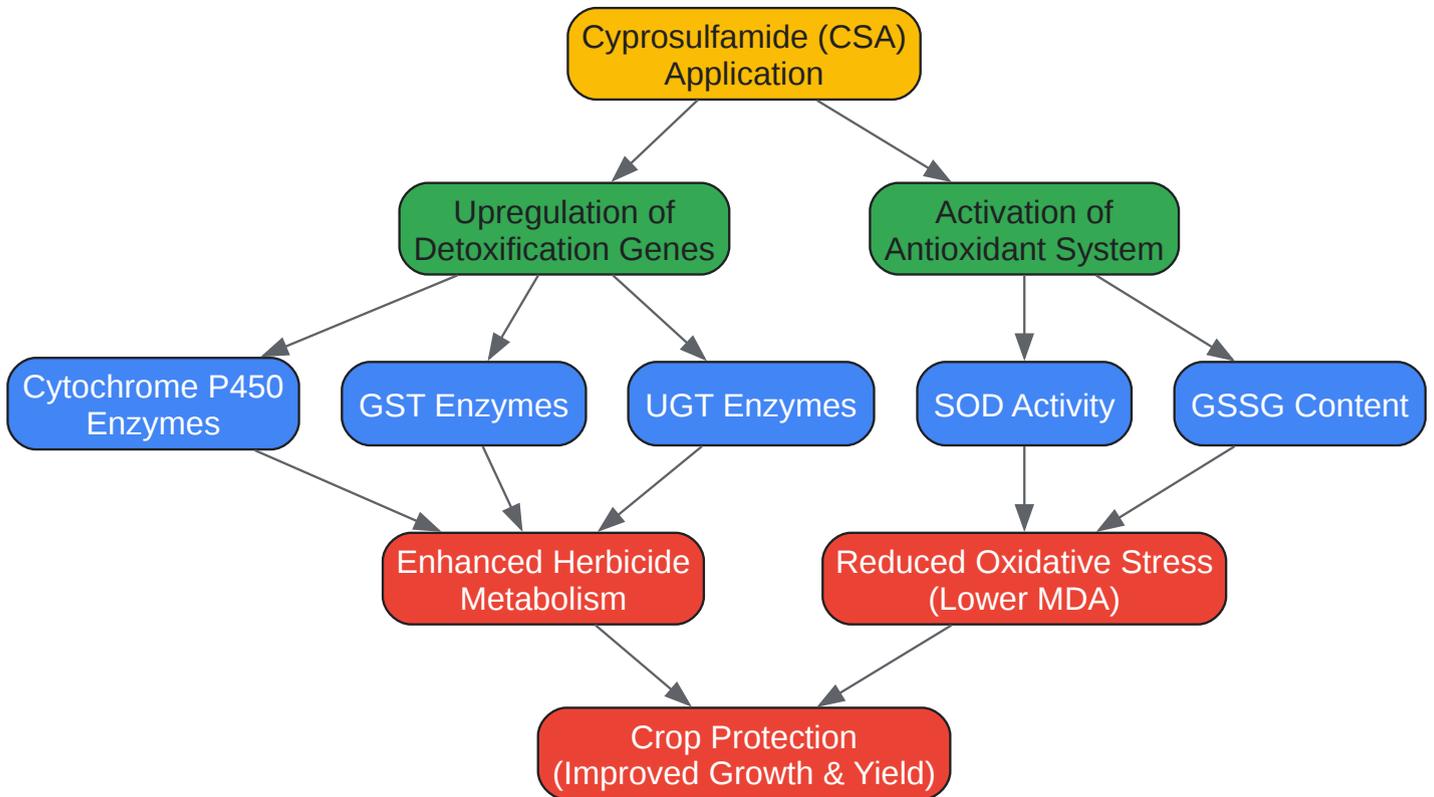
Table 2: Effect of CSA on Oxidative Stress and Detoxification Enzymes under Clomazone Stress

Parameter Measured	Change in CSA+Clo vs. Clo alone
MDA Content	Reduced by 13.4%
SOD Activity	Increased by 9.7%
GST Activity	Increased by 26.7%
GSSG Content	Increased by 31.3%

Source: [4] [6] [5]

Mechanism of Action: Signaling Pathways

Cyprosulfamide protects maize by upregulating the crop's innate detoxification and antioxidant systems, as illustrated in the following pathway diagram.



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Diagram Title: CSA Mechanism: Detoxification and Antioxidant Pathways

The molecular mechanism involves:

- Gene Upregulation : CSA pretreatment significantly upregulates genes encoding detoxification enzymes, including **five P450 genes**, **nine GST genes**, and **two UGT genes**, with some expressions increasing over 200-fold [4] [5].
- Enhanced Metabolism : Upregulated enzymes accelerate herbicide metabolism and conjugation, facilitating safer deactivation and compartmentalization [4] [3] [5].
- Oxidative Mitigation : CSA boosts the antioxidant system (SOD, GSSG) and reduces lipid peroxidation (MDA), mitigating secondary oxidative damage from herbicide stress [4] [5].

Environmental and Regulatory Considerations

- Environmental Fate : CSA and its degradates have been detected in surface water near treated fields, with concentrations up to 5185.9 ng/L [7].
- Ecotoxicology : Available data suggests low acute toxicity to mammals and fish [3].

Conclusion

Cyprosulfamide is an effective safener that enhances maize tolerance to residual herbicides like clomazone. Its mechanism is mediated through the coordinated upregulation of metabolic and antioxidant genes. These application notes provide a validated protocol for evaluating its efficacy, suitable for researchers aiming to improve crop safety and sustainable weed management.

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